

Hygromycin B Properties & Quantitative Data

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Hygromycin B

CAS No.: 31282-04-9

Cat. No.: S564960

Get Quote

Property	Description / Value
Producer	<i>Streptomyces hygroscopicus</i> [1] [2] [3]
Chemical Formula	C~20~H~37~N~3~O~13~ [3] [4] [5]
Molecular Weight	527.52 g·mol ⁻¹ [3] [4] [5]
CAS Number	31282-04-9 [4] [6] [5]
Mechanism of Action	Inhibits protein synthesis by binding to the 70S/80S ribosome, primarily inhibiting translocation and causing miscoding [7] [8] [9].
Solubility	Soluble in water (50 mg/mL as a stock solution), methanol, ethanol, and buffer solutions [4] [6].
Storage Temperature	2-8°C [4]
Melting Point	160-180°C (decomposes) [3] [4]
pH (25g/L)	9.5 - 12.5 [4]

| **Optimal Production Conditions** | **Organism:** *S. hygroscopicus* NRRL ISP-5578 **Medium:** CM6 **Time:** 7 days **pH:** 6.4 **Temperature:** 28°C **Agitation:** 295 rpm [1] [2] |

Molecular Structure & Mechanism of Action

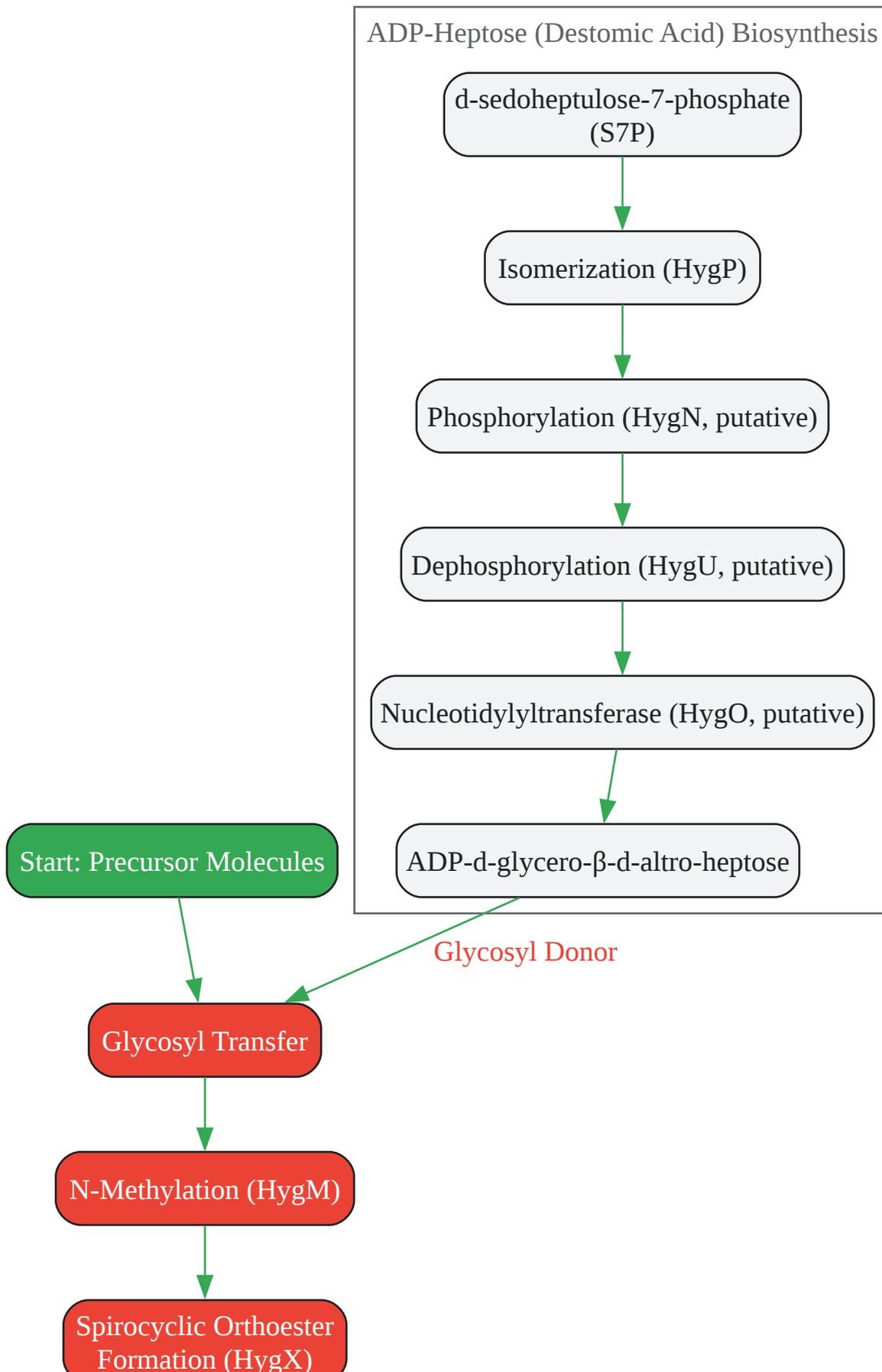
Hygromycin B is a pseudotrisaccharide aminoglycoside containing a 2-deoxystreptamine (2-DOS) core and a unique spirocyclic orthoester moiety linking its D-talose and destomic acid components [7] [8]. Unlike other aminoglycosides, it lacks a glucosamine ring and features a fused dual ether linkage forming a third ring [8].

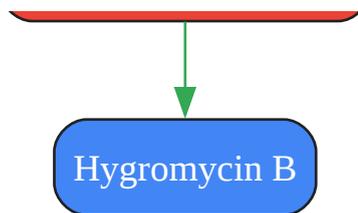
The compound exerts its antibacterial effect by binding to a single, specific site in helix 44 (h44) of the 16S rRNA in the 30S ribosomal subunit, close to the A-site and the location of the P-site mRNA codon [7] [8] [9]. This binding induces a localized conformational change in the ribosome.

- **Primary Effect: Inhibition of Translocation** - The major consequence of binding is the potent inhibition of mRNA and tRNA movement on the ribosome, a process known as translocation. This sequesters peptidyl-tRNA in the A-site [7] [9].
- **Secondary Effect: Miscoding** - The sequestering of peptidyl-tRNA increases the affinity of the A-site for aminoacyl-tRNA, which leads to a slight increase in misreading of the mRNA code. However, this miscoding effect is less pronounced than with other aminoglycosides like paromomycin [7] [9].

Biosynthetic Pathway

The biosynthesis of **Hygromycin B** in *Streptomyces hygroscopicus* involves a complex gene cluster and multiple enzymatic steps to assemble its unique structure. The following diagram outlines the key stages and enzymes in the pathway.





Click to download full resolution via product page

Key biosynthetic pathway of **Hygromycin B**, highlighting the roles of enzymes *HygP*, *HygX*, and others.

The pathway involves several key enzymes:

- **HygP, HygN, HygU, HygO**: Work in sequence to convert d-sedoheptulose-7-phosphate into an activated ADP-heptose (a precursor to destomic acid) [7].
- **HygF**: A metal-ion-dependent glycosyltransferase that catalyzes the attachment of a galactose moiety to the 2-DOS core [7].
- **HygM**: An N-methyltransferase responsible for methylating the core structure [7].
- **HygX**: A crucial Fe²⁺/α-ketoglutarate-dependent enzyme that catalyzes the final step: the formation of the unique spirocyclic orthoester linkage, converting hygromycin C into active **hygromycin B** [7].

Experimental Protocols

Determining a Hygromycin B Kill Curve for Cell Selection

This protocol is essential for establishing the minimum concentration required to select successfully transfected mammalian cells (e.g., HEK293T) expressing the hygromycin resistance gene.

Materials:

- **Hygromycin B** powder (sterile) [9]
- Appropriate cell culture medium and supplements
- Parental (non-transfected) cell line
- Multi-well plate (e.g., 24-well)
- Distilled water

Procedure:

- **Prepare Stock Solution**: Dissolve **Hygromycin B** powder in sterile distilled water to a concentration of 50-100 mg/mL. Filter sterilize, aliquot, and store at 4°C or -20°C. Avoid repeated freeze-thaw

cycles [9].

- **Seed Cells:** Plate the parental cells in a 24-well plate at various densities (e.g., $0.5\text{--}2 \times 10^5$ cells per well) and allow them to adhere overnight [9].
- **Apply Antibiotic:** The next day, replace the medium with fresh medium containing a range of **Hygromycin B** concentrations (e.g., 0, 100, 200, 400, 600, 800 $\mu\text{g/mL}$) [9].
- **Maintain and Monitor:** Culture the cells for up to 14 days, replacing the antibiotic-containing medium every 2-3 days [9].
- **Assess Viability:** Examine the cells every 2 days under a microscope for signs of cell death (e.g., detachment, rounding, lysis). The optimal selection concentration is the **lowest concentration that kills all cells within 10-14 days** [9].

Research & Pharmaceutical Applications

Hygromycin B's broad-spectrum activity against bacteria, fungi, and higher eukaryotes makes it a valuable tool.

- **Laboratory Selection Marker:** It is widely used to select and maintain prokaryotic and eukaryotic cells (including mammalian, plant, and fungal cells) that have been genetically modified to carry the hygromycin resistance gene (*hph* or *hyg*). This gene encodes a kinase that phosphorylates and inactivates the antibiotic [3] [6].
- **Veterinary Medicine:** It has been used as an anthelmintic (anti-worming agent) in swine and poultry feed [3].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Deciphering hygromycin B biosynthetic pathway and D ... [pubmed.ncbi.nlm.nih.gov]
2. Deciphering hygromycin B biosynthetic pathway and D ... [link.springer.com]
3. - Wikipedia Hygromycin B [en.wikipedia.org]
4. | 31282-04-9 Hygromycin B [chemicalbook.com]

5. : Uses, Interactions, Mechanism of... | DrugBank Online Hygromycin B [go.drugbank.com]

6. solution | CAS 31282-04-9 | SCBT - Santa Cruz... Hygromycin B [scbt.com]

7. sciencedirect.com/topics/chemistry/ hygromycin - b [sciencedirect.com]

8. Structural basis for hygromycin B inhibition of protein ... [pmc.ncbi.nlm.nih.gov]

9. Hygromycin B - an overview [sciencedirect.com]

To cite this document: Smolecule. [Hygromycin B Properties & Quantitative Data]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b564960#hygromycin-b-structure-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com